

Technical Guide: Methyl 2-bromo-3-methoxy-3-methylbutyrate

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Compound of Interest

Compound Name: *Methyl 2-bromo-3-methoxy-3-methylbutanoate*

CAS No.: 854431-59-7

Cat. No.: B2849116

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Introduction & Chemical Identity

Methyl 2-bromo-3-methoxy-3-methylbutyrate (CAS: 854431-59-7) is a highly specialized, bifunctional aliphatic ester used primarily as an intermediate in the synthesis of complex pharmaceutical ingredients and agrochemicals. Its structure features a sterically crowded backbone containing a tertiary methoxy group at the

-position and a reactive bromine atom at the

-position.

This unique substitution pattern makes it a "chameleon" intermediate: the

-bromo ester functionality allows it to act as an electrophile (in substitutions) or a nucleophile precursor (in Reformatsky reactions), while the gem-dimethyl and methoxy groups provide significant steric bulk and lipophilicity, often used to modulate the metabolic stability of drug candidates.

Structural Data

Property	Detail
IUPAC Name	Methyl 2-bromo-3-methoxy-3-methylbutanoate
CAS Number	854431-59-7
Molecular Formula	
Molecular Weight	225.08 g/mol
SMILES	<chem>CC(C)(OC)C(Br)C(=O)OC</chem>
Key Functionalities	-Bromo ester, -Tertiary ether

Physicochemical Properties[8][9][10]

Understanding the physical behavior of this compound is critical for isolation and handling. Due to the halogen and oxygen content, it exhibits higher density and polarity compared to simple aliphatic esters.

Property	Value / Description	Note
Appearance	Colorless to pale yellow liquid	Darkens upon storage due to trace liberation.
Density	~1.35 g/cm ³	Estimated based on non-methoxy analog.
Boiling Point	85–90°C at 10 mmHg	Extrapolated; decomposes at atmospheric pressure.
Solubility	Soluble in MeOH, DCM, THF, EtOAc	Hydrolyzes slowly in water.
Stability	Moisture Sensitive, Light Sensitive	Store under inert gas at 2–8°C.

Synthesis Methodologies

The synthesis of Methyl 2-bromo-3-methoxy-3-methylbutyrate is typically achieved through a two-stage sequence starting from commercially available Methyl 3,3-dimethylacrylate (Methyl senecioate).

Strategy A: The Stepwise "Michael-Bromination" Route (Recommended)

This route offers the highest regioselectivity and operational control.

- **Step 1: Methoxylation (Michael Addition)** The electron-deficient alkene of methyl 3,3-dimethylacrylate undergoes acid-catalyzed addition of methanol. The gem-dimethyl group directs the nucleophilic attack to the

-carbon via a stable tertiary carbocation intermediate.
 - Reagents: MeOH (solvent/reactant),

or p-TsOH (cat).
 - Product: Methyl 3-methoxy-3-methylbutyrate.
- **Step 2:**

-Bromination The resulting saturated ester is brominated at the

-position. Due to the steric bulk of the

-methoxy-isopropyl group, radical bromination or enolate trapping must be carefully controlled to prevent elimination.
 - Reagents: LDA (to form enolate) followed by NBS (N-Bromosuccinimide) or

. Alternatively, direct radical bromination using NBS/AIBN can be employed but may yield mixtures.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The enolate is formed at -78°C to prevent

-elimination of the methoxy group (which would regenerate the alkene). The enolate is then quenched with an electrophilic bromine source.

Strategy B: Oxidative Bromo-Methoxylation (Advanced)

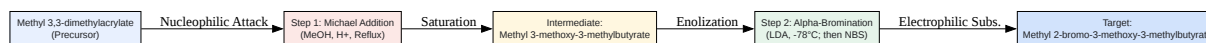
A more direct route involves the reaction of the acrylate directly with NBS in methanol.

- Reaction: Methyl 3,3-dimethylacrylate + NBS + MeOH

Product.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Formation of a bromonium ion (or radical intermediate) followed by regioselective ring opening by methanol at the more substituted carbon.
- Note: This route is faster but often suffers from lower yields due to competing side reactions (allylic bromination).

Synthesis Workflow Diagram



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Caption: Stepwise synthesis via Michael addition followed by kinetically controlled enolate bromination.

Experimental Protocol (Stepwise Route)

Objective: Synthesis of Methyl 2-bromo-3-methoxy-3-methylbutyrate via enolate trapping.

Phase 1: Preparation of Methyl 3-methoxy-3-methylbutyrate

- Setup: Charge a 500 mL round-bottom flask with Methyl 3,3-dimethylacrylate (12.8 g, 100 mmol) and anhydrous Methanol (100 mL).
- Catalysis: Add concentrated

(1.0 mL) dropwise.

- Reaction: Reflux the mixture for 24–48 hours. Monitor by GC/TLC until the alkene peak disappears.
- Workup: Cool to RT. Neutralize with solid
. Concentrate in vacuo. Partition residue between
and water. Dry organic layer (
) and concentrate to yield the intermediate ester.

Phase 2: -Bromination

- Enolization: In a flame-dried 3-neck flask under Argon, dissolve diisopropylamine (1.1 eq) in dry THF. Cool to -78°C . Add n-BuLi (1.1 eq) dropwise to generate LDA. Stir for 30 min.
- Addition: Add the intermediate ester (from Phase 1) in THF dropwise over 20 min, maintaining temperature below -70°C . Stir for 1 hour to ensure complete enolate formation.
- Bromination: Dissolve NBS (N-Bromosuccinimide, 1.1 eq) in THF and add it rapidly to the enolate solution at -78°C .
- Quench: Allow the mixture to warm to 0°C over 2 hours. Quench with saturated solution.
- Isolation: Extract with
(3x). Wash combined organics with water and brine.^[3] Dry over
.^[3]
- Purification: Flash column chromatography (Hexanes/EtOAc 95:5). The product is sensitive; avoid prolonged exposure to silica.

Reactivity & Applications

This compound is a versatile building block. Its reactivity is defined by the competition between the Reformatsky pathway (C-C bond formation) and Elimination (reversion to alkene).

Key Transformations

- Reformatsky Reaction: Reacts with Zinc dust to form an organozinc enolate.^{[3][4]} This species attacks aldehydes or ketones to form

-hydroxy esters.

- Utility: Synthesis of statin-like side chains or complex polyketide fragments.

- Challenge: The

-methoxy group can act as a leaving group during workup, leading to

-unsaturated esters.

- Nucleophilic Substitution (

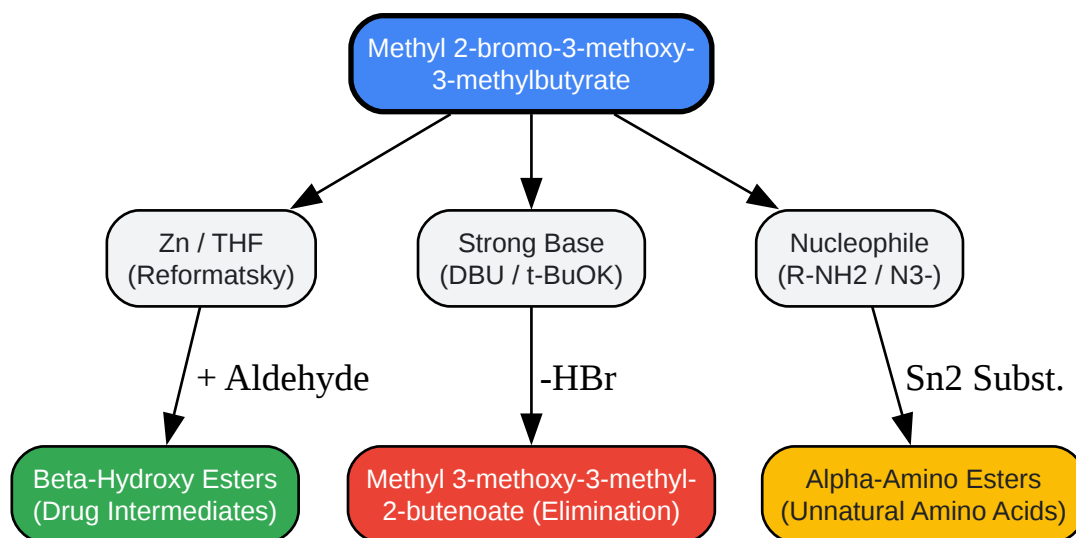
): Reaction with amines or azides displaces the bromide.

- Constraint: The adjacent quaternary carbon (gem-dimethyl) creates significant steric hindrance, making

slow. High temperatures often trigger elimination instead.

- Heterocycle Formation: Reaction with thioureas or amidines can yield thiazoles or imidazoles, leveraging both the ester and bromide functionalities.

Reactivity Network Diagram



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Caption: Divergent reaction pathways: C-C bond formation (Green), Elimination (Red), and Substitution (Yellow).

Safety & Handling

- Hazards:
 - Corrosive: Causes severe skin burns and eye damage.
 - Lachrymator: Irritating to eyes and respiratory system.
 - Flammable: Flash point expected < 90°C.
- Storage:
 - Store in a tightly closed container.
 - Refrigerate (2-8°C) to prevent thermal decomposition and darkening.
 - Protect from light (amber glass).
- Spill Response:
 - Absorb with inert material (vermiculite).

- Neutralize area with dilute sodium bicarbonate.

References

- Sigma-Aldrich. (n.d.). **Methyl 2-bromo-3-methoxy-3-methylbutanoate** Product Page. Retrieved from
- PubChem. (2025). Compound Summary: **Methyl 2-bromo-3-methoxy-3-methylbutanoate**. National Library of Medicine. Retrieved from
- BLD Pharm. (n.d.). Product Analysis: CAS 854431-59-7.[7] Retrieved from
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (General reference for alpha-bromo ester synthesis).
- Reformatsky, S. (1887). Neue Synthese zweiatomiger einbasischer Säuren aus den Ketonen. Berichte der deutschen chemischen Gesellschaft, 20(1), 1210-1213.

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Sources

- 1. US3658887A - Process for the preparation of methyl butenoate and its derivatives - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. Reformatsky Reaction | NROChemistry [nrochemistry.com]
- 4. Reformatsky reaction - Wikipedia [en.wikipedia.org]
- 5. CN109503354A - A kind of preparation method of alpha-brominated aliphatic ester - Google Patents [patents.google.com]
- 6. BJOC - Recent developments in the asymmetric Reformatsky-type reaction [beilstein-journals.org]
- 7. 854431-59-7|Methyl 2-bromo-3-methoxy-3-methylbutanoate|BLD Pharm [bldpharm.com]

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